

Synthesis of fluorinated pharmaceutical intermediates using CAS 356-02-5

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Compound of Interest

Compound Name: 5,5,6,6,6-Pentafluorohexanoic acid

CAS No.: 148043-70-3

Cat. No.: B136343

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Application Note: Strategic Synthesis of Fluorinated Pharmaceutical Intermediates using CAS 356-02-5

Part 1: Executive Summary & Chemical Profile

The Strategic Value of CAS 356-02-5 In modern drug discovery, the modulation of lipophilicity and metabolic stability is paramount.^[1] 4,4,5,5,6,6,6-Heptafluorohexanoic acid (CAS 356-02-5) serves as a critical building block for introducing the heptafluoropropyl-ethyl (

) motif.^[1]

Unlike direct perfluoroacylation (which introduces strong electron-withdrawing effects that can destabilize amides or alter pKa), this reagent features an ethylene spacer (

) between the perfluorinated tail and the carboxyl head.^[1] This structural feature allows medicinal chemists to:

- Increase LogP (Lipophilicity): The fluorine content enhances membrane permeability.

- **Maintain Electronic Neutrality:** The spacer dampens the inductive effect of the fluorine atoms, preserving the nucleophilicity of coupled amines or the basicity of resulting heterocycles.
- **Enhance Metabolic Stability:** The terminal and groups block metabolic oxidation at the and positions.

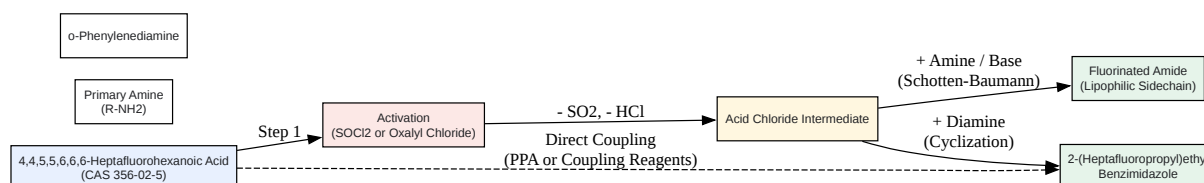
Chemical Profile: 4,4,5,5,6,6,6-Heptafluorohexanoic Acid[1][2][3][4][5][6]

Property	Data	Notes
CAS Number	356-02-5	
IUPAC Name	4,4,5,5,6,6,6-Heptafluorohexanoic acid	
Formula		
Molecular Weight	242.09 g/mol	
Appearance	Colorless to pale yellow liquid	
pKa	4.18 (at 25°C)	Slightly more acidic than acetic acid (4.[1][2]76) due to remote F-inductive effect [1].[1]
LogP	~2.5	Moderately lipophilic [2].
Solubility	Soluble in DCM, THF, Ethanol, EtOAc	Limited solubility in water.[1]

Part 2: Mechanistic Insight & Reaction Pathways

The utility of CAS 356-02-5 lies in its ability to undergo Nucleophilic Acyl Substitution to form amides and esters, and Condensation-Cyclization to form benzimidazoles.[1]

Pathway Visualization (Graphviz)[1]



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Figure 1: Synthetic pathways for CAS 356-02-5.[1] The acid chloride route is preferred for high yields in amide formation, while direct cyclization is efficient for heterocycle synthesis.[1]

Part 3: Detailed Experimental Protocols

Protocol A: Activation to Acid Chloride

Objective: Convert the stable acid into the reactive acyl chloride for further derivatization.

Reagents:

- CAS 356-02-5 (1.0 equiv)[1]
- Thionyl Chloride (
) (1.5 - 2.0 equiv)[1]
- Catalytic DMF (1-2 drops)[1]
- Solvent: Dichloromethane (DCM) (Anhydrous)

Step-by-Step Methodology:

- Setup: Equip a flame-dried Round Bottom Flask (RBF) with a magnetic stir bar, reflux condenser, and an inert gas inlet (

or Ar).

- Dissolution: Dissolve CAS 356-02-5 (e.g., 10 mmol, 2.42 g) in anhydrous DCM (20 mL).
- Catalysis: Add 1-2 drops of anhydrous Dimethylformamide (DMF). Note: DMF acts as a Vilsmeier-Haack type catalyst, forming a reactive chloroiminium intermediate that accelerates the reaction.^[1]
- Addition: Cool the solution to 0°C. Add Thionyl Chloride (15 mmol, 1.09 mL) dropwise over 10 minutes to control gas evolution (

and

).

- Reflux: Allow the mixture to warm to room temperature, then heat to reflux (approx. 40°C) for 2–3 hours. Monitor reaction completion by TLC (conversion of acid to non-polar spot, often visualized as methyl ester after quenching a mini-aliquot with MeOH).^[1]
- Isolation: Concentrate the reaction mixture under reduced pressure (Rotavap) to remove solvent and excess
-
- Critical: Use a base trap for the vacuum pump to neutralize acidic vapors.
- Result: The crude acid chloride is a pale yellow oil. Proceed immediately to the next step (hydrolytically unstable).

Protocol B: Synthesis of Fluorinated Amides (Schotten-Baumann Conditions)

Objective: Attach the fluorinated tail to a pharmaceutical amine scaffold.

Reagents:

- Crude Acid Chloride (from Protocol A) (1.0 equiv)^[1]
- Target Amine (

) (1.0 equiv)[1]

- Triethylamine () or DIPEA (2.0 equiv)[1]
- Solvent: DCM (Anhydrous)

Step-by-Step Methodology:

- Preparation: Dissolve the Target Amine (10 mmol) and [ngcontent-ng-c1352109670="" _ngghost-ng-c1270319359="" class="inline ng-star-inserted">](#) (20 mmol) in anhydrous DCM (30 mL) in a fresh RBF. Cool to 0°C.
- Coupling: Dissolve the crude Acid Chloride in a minimal amount of DCM (5 mL). Add this solution dropwise to the amine mixture over 15 minutes.
- Reaction: Stir at 0°C for 30 minutes, then warm to room temperature and stir for 4–12 hours.
- Workup:
 - Quench with water (20 mL).
 - Wash the organic layer with 1M HCl (2 x 20 mL) to remove unreacted amine and base.
 - Wash with Sat. (2 x 20 mL) to remove unreacted acid.
 - Wash with Brine, dry over , filter, and concentrate.[1]
- Purification: Purify by flash column chromatography (Hexanes/EtOAc gradient).

Protocol C: Synthesis of 2-Substituted Benzimidazoles

Objective: Create a benzimidazole core with a fluorinated lipophilic tail. This is a high-value pharmacophore for kinase inhibitors.[1]

Mechanism: Phillips-type condensation involving amide formation followed by acid-catalyzed cyclodehydration.^[1]

Reagents:

- CAS 356-02-5 (1.0 equiv)^[1]
- o-Phenylenediamine (substituted or unsubstituted) (1.0 equiv)^[1]
- Reagent: Polyphosphoric Acid (PPA) (Solvent & Catalyst)^[1]
- Alternative: 4M HCl (aqueous) for milder conditions (Phillips modification).^[1]

Step-by-Step Methodology (PPA Method):

- Mixing: In a beaker or open flask, mix CAS 356-02-5 (5 mmol, 1.21 g) and o-phenylenediamine (5 mmol, 0.54 g).
- Acid Addition: Add Polyphosphoric Acid (approx. 10–15 g).
- Heating: Heat the mixture to 140–150°C with mechanical stirring (PPA is viscous). Maintain for 4 hours.
 - Observation: The mixture will darken and become homogenous.
- Quenching: Cool the mixture to ~60°C. Slowly pour into crushed ice (100 g) with vigorous stirring. The PPA will hydrolyze and dissolve.
- Neutralization: Slowly add Ammonium Hydroxide () or 50% NaOH solution until the pH reaches ~8–9.
 - Result: The benzimidazole product will precipitate as a solid.
- Filtration & Purification: Filter the solid, wash copiously with water. Recrystallize from Ethanol/Water or purify by column chromatography.

Part 4: Safety & Handling (E-E-A-T)

Hazard Identification:

- Corrosivity: CAS 356-02-5 causes severe skin burns and eye damage (Skin Corr.[1][7] 1B) [3].
- PFAS Considerations: While a shorter chain (total, fluoro) than legacy PFOA (), it is still a fluorinated substance.[1] All waste streams (aqueous and organic) must be segregated and disposed of as halogenated waste for high-temperature incineration.[1] Do not discharge into drains.

Self-Validating Safety Steps:

- The "fume check": When opening the bottle, ensure no white fumes are visible (indicates hydrolysis/HF formation).
- Double-Gloving: Use Nitrile gloves (minimum 0.11 mm) and change immediately upon splash contact.
- Quench Protocol: Always have a saturated Sodium Bicarbonate solution ready to neutralize spills.

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